

CYP3A4-Mediated Drug-Drug Interactions with Cobimetinib

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cobimetinib

CAS No.: 934660-93-2

Cat. No.: S548756

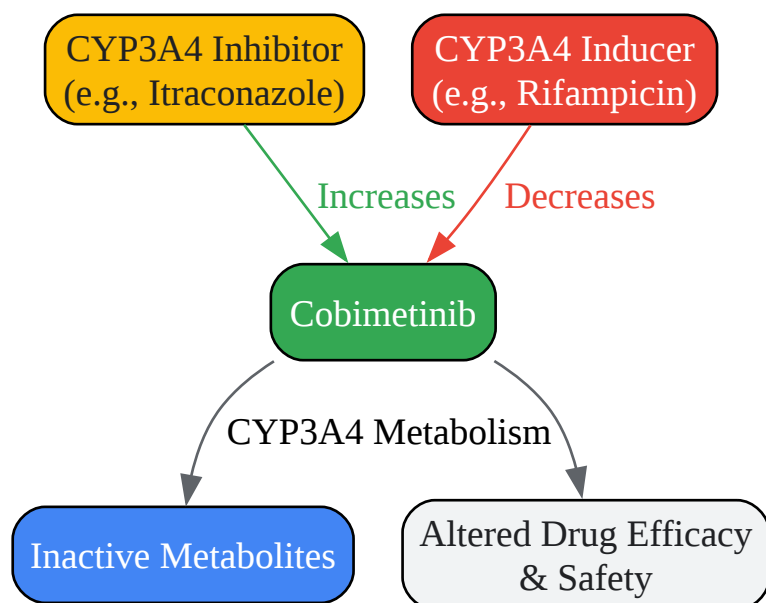
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- Mechanism of Interaction:** **Cobimetinib** is primarily eliminated via **CYP3A4-mediated hepatic metabolism** in humans [1] [2]. Co-administration with drugs that affect CYP3A4 activity can significantly alter **cobimetinib**'s pharmacokinetics, leading to changes in systemic exposure that may impact both efficacy and safety [1] [3].
- Quantitative Effects of CYP3A4 Inhibitors and Inducers:** The table below summarizes the effects of various CYP3A4 modulators on **cobimetinib** exposure, based on physiologically based pharmacokinetic (PBPK) modeling and clinical data [1] [3].

CYP3A4 Modulator	Effect on Cobimetinib Exposure (AUC)	Clinical Recommendation
Itraconazole (strong inhibitor)	↑ 6.7-fold increase [3]	Contraindicated. Avoid co-administration [3].
Erythromycin (moderate inhibitor)	↑ 3 to 4-fold increase (predicted) [1]	Avoid combination. If short-term (≤ 14 days) use of a moderate inhibitor is unavoidable, reduce cobimetinib dose to 20 mg [3] [4].

CYP3A4 Modulator	Effect on Cobimetinib Exposure (AUC)	Clinical Recommendation
Diltiazem (moderate inhibitor)	↑ 3 to 4-fold increase (predicted) [1]	Avoid combination. If short-term (≤14 days) use of a moderate inhibitor is unavoidable, reduce cobimetinib dose to 20 mg [3] [4].
Fluvoxamine (weak inhibitor)	No predicted change [1]	Monitor for potential increased side effects.
Rifampicin (strong inducer)	↓ 83% decrease (predicted) [1]	Contraindicated. Avoid co-administration [3].
Efavirenz (moderate inducer)	↓ 72% decrease (predicted) [1]	Contraindicated. Avoid co-administration [3].

This metabolic relationship can be visualized in the following pathway diagram:



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Clinical Management and Dose Modifications

Adherence to the following dosing guidelines is critical for patient safety when **cobimetinib** is used with CYP3A4 modulators [3] [4]:

- **Strong and Moderate CYP3A4 Inhibitors:** Concomitant use is not recommended. If short-term (≤ 14 days) use of a **moderate inhibitor** is unavoidable, reduce the **cobimetinib** dose from 60 mg to **20 mg once daily**. After discontinuing the inhibitor, resume the previous **cobimetinib** dose [3] [4].
- **Strong and Moderate CYP3A4 Inducers:** Concomitant use is **contraindicated**. Strong inducers can reduce **cobimetinib** exposure by over 80%, severely compromising its efficacy [3].

Experimental and In Silico Evaluation Methods

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To cite this document: Smolecule. [CYP3A4-Mediated Drug-Drug Interactions with Cobimetinib]. Smolecule, [2026]. [Online PDF]. Available at:

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